

Chemical and physical properties of 1-(o-Cyclopentylphenoxy)-2,3-epoxy-propane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxirane, ((2-cyclopentylphenoxy)methyl)-

Cat. No.: B114823

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In-depth Technical Guide: 1-(o-Cyclopentylphenoxy)-2,3-epoxy-propane

A comprehensive review of the available scientific literature and chemical databases reveals a significant lack of specific information regarding the chemical and physical properties, experimental protocols, and biological activities of 1-(o-Cyclopentylphenoxy)-2,3-epoxy-propane.

Despite extensive searches for this specific compound, no publicly accessible data sheets, research articles, or database entries detailing its characteristics could be retrieved. Chemical databases and scientific publications provide information on structurally similar compounds, where the o-cyclopentyl substituent on the phenoxy ring is replaced by other functional groups. However, it is crucial to note that even minor alterations to a chemical structure can lead to substantial differences in its physical, chemical, and biological properties. Therefore, extrapolating data from analogous compounds would be scientifically unsound and potentially misleading for a technical guide intended for researchers and drug development professionals.

General Context of Structurally Similar Compounds

To provide some context for the potential area of interest for a compound like 1-(o-Cyclopentylphenoxy)-2,3-epoxy-propane, it is worth noting that related epoxypropane

derivatives are often investigated for their roles as intermediates in organic synthesis, particularly in the development of pharmaceuticals.

For instance, compounds with a similar 1-(substituted-phenoxy)-2,3-epoxy-propane backbone have been explored as precursors for the synthesis of β -adrenergic blocking agents and other pharmacologically active molecules. The epoxide ring is a versatile functional group that can undergo various nucleophilic ring-opening reactions, allowing for the introduction of different functionalities and the construction of more complex molecular architectures.

Data Unavailability

The absence of information on 1-(o-Cyclopentylphenoxy)-2,3-epoxy-propane suggests that it may be a novel compound that has not yet been synthesized or characterized, or that research involving it has not been published in the public domain.

Consequently, this guide cannot fulfill the core requirements of providing:

- **Quantitative Data Tables:** No experimental or computed data on properties such as molecular weight, boiling point, melting point, or solubility for 1-(o-Cyclopentylphenoxy)-2,3-epoxy-propane are available.
- **Experimental Protocols:** Detailed methodologies for the synthesis, purification, or analysis of this specific compound could not be found.
- **Signaling Pathways and Visualizations:** Without any information on its biological activity, it is not possible to describe or diagram any associated signaling pathways or experimental workflows.

Conclusion for Researchers

For researchers, scientists, and drug development professionals interested in 1-(o-Cyclopentylphenoxy)-2,3-epoxy-propane, the initial step would be its chemical synthesis followed by thorough characterization using modern analytical techniques such as NMR spectroscopy, mass spectrometry, and elemental analysis. Subsequent research could then focus on determining its physical properties and exploring its potential biological activities. Until such primary research is conducted and published, a comprehensive technical guide on this compound cannot be compiled.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com